

In-Depth Technical Guide: Safety Data for 4-Nitrobiphenyl-d9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrodiphenyl-D9

Cat. No.: B15341491

[Get Quote](#)

Disclaimer: This technical guide has been compiled based on publicly available safety data for the non-deuterated analogue, 4-nitrobiphenyl (CAS No. 92-93-3). Specific safety data for 4-nitrobiphenyl-d9 is not readily available. It is a standard practice in safety data sheets for deuterated compounds to reference the toxicological and physical properties of their non-deuterated counterparts, as these are generally considered to be very similar. The primary difference is the molecular weight. All safety precautions and handling procedures outlined for 4-nitrobiphenyl should be strictly followed when working with 4-nitrobiphenyl-d9.

This guide is intended for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the known hazards, safe handling procedures, and emergency protocols associated with 4-nitrobiphenyl.

Chemical and Physical Properties

4-Nitrobiphenyl-d9 is a deuterated form of 4-nitrobiphenyl. The following table summarizes the known physical and chemical properties of 4-nitrobiphenyl.

Property	Value	Reference
Molecular Formula	C ₁₂ D ₉ NO ₂	N/A
Molecular Weight	~208.27 g/mol	N/A
Appearance	White to light yellow crystalline powder or needles with a sweetish odor.	[1][2]
Melting Point	114 °C (237 °F)	[3]
Boiling Point	340 °C (644 °F) at 760 mmHg	[3]
Flash Point	143 °C (290 °F) (closed cup)	[3]
Solubility	Insoluble in water.	[3]
Log Octanol/Water Partition Coefficient (log Kow)	3.77	[3]

Toxicological Data

The toxicological properties of 4-nitrobiphenyl have not been fully investigated. However, available data indicates that it is a hazardous substance.

Toxicity Metric	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	2230 mg/kg	Rat	Oral	[4]
LD50 (Lethal Dose, 50%)	1970 mg/kg	Rabbit	Oral	[4]

Acute Effects:

- Human: Acute exposure in humans can cause irritation to the eyes, mucous membranes, and respiratory tract. Other reported effects include headache, nausea, vomiting, and fatigue.[5]

- Animal: Tests on rats and rabbits have shown moderate acute toxicity from oral exposure.[5]

Chronic Effects:

- Chronic exposure to high concentrations in workers has led to effects on the peripheral and central nervous systems, as well as the liver and kidneys.[5]
- The US EPA has not established a Reference Concentration (RfC) or a Reference Dose (RfD) for 4-nitrobiphenyl.[5]

Carcinogenicity:

- The state of California has classified 4-nitrobiphenyl as a substance known to cause cancer. [6]
- It is listed as a potential occupational carcinogen.[7]
- The International Agency for Research on Cancer (IARC) has not classified 4-nitrobiphenyl as to its carcinogenicity to humans (Group 3).[8]

Reproductive and Developmental Effects:

- There is no available information on the reproductive or developmental effects of 4-nitrobiphenyl in humans or animals.[5][8]

Experimental Protocols

Detailed experimental protocols for the specific toxicological studies cited for 4-nitrobiphenyl are not readily available in the public domain. However, a representative protocol for an acute oral toxicity study (LD50) can be described based on the OECD Guideline 401 (now largely replaced by alternative methods) and general toxicological principles.

Representative Acute Oral Toxicity (LD50) Study Protocol (Based on OECD 401)

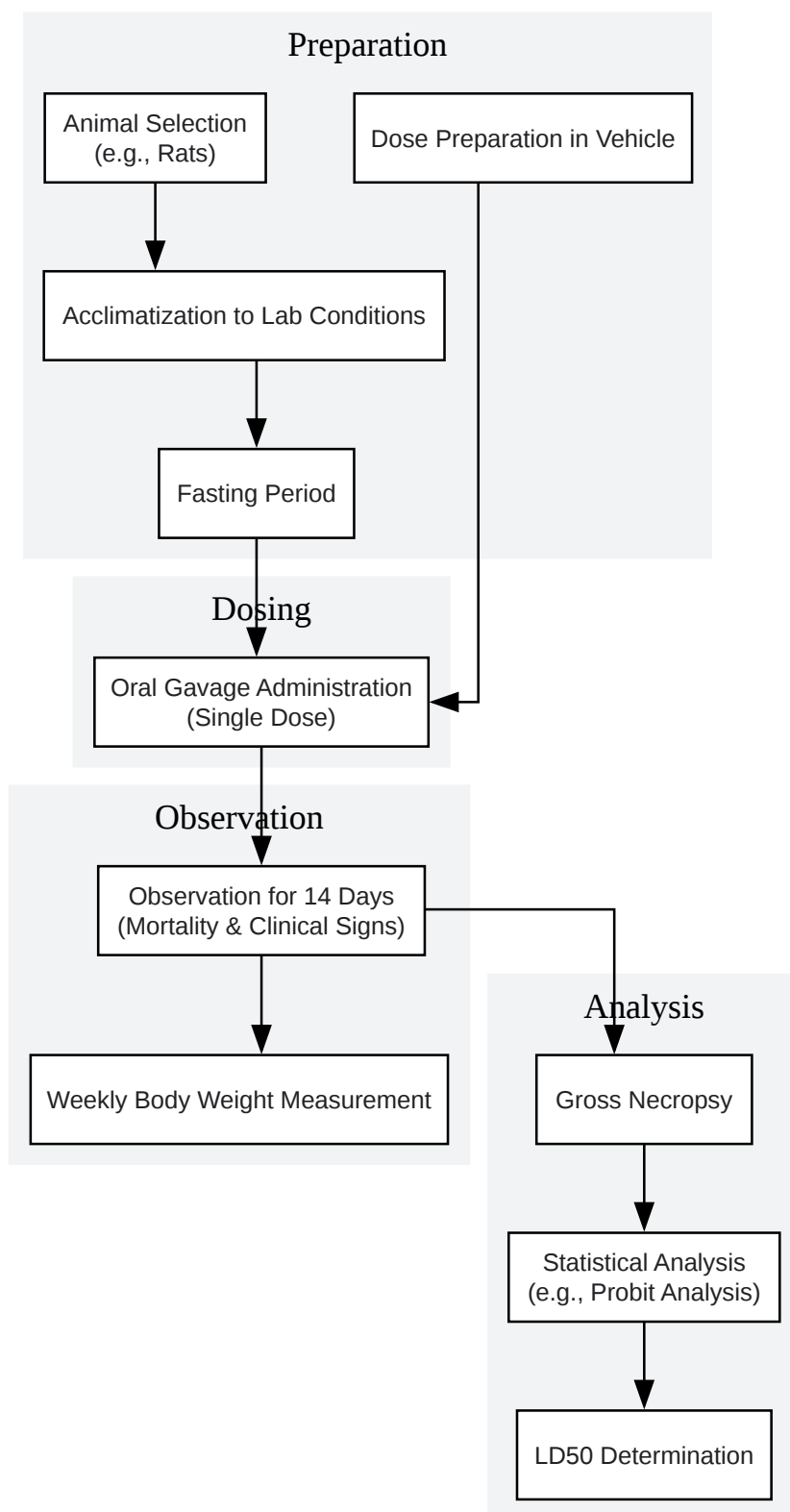
Objective: To determine the median lethal dose (LD50) of a test substance when administered orally in a single dose.

Test Animals:

- **Species and Strain:** Healthy, young adult albino rats (e.g., Sprague-Dawley or Wistar strain), nulliparous and non-pregnant females are often preferred as they can be slightly more sensitive.
- **Number of Animals:** A sufficient number of animals are used to obtain statistically significant results. The original OECD 401 guideline used at least 5 animals per dose group.
- **Housing:** Animals are housed in individual cages under controlled environmental conditions (temperature, humidity, 12-hour light/dark cycle). They are given access to standard laboratory diet and water ad libitum, except for a brief fasting period before dosing.

Methodology:

- **Dose Preparation:** The test substance is typically dissolved or suspended in a suitable vehicle (e.g., corn oil, water).
- **Dose Administration:** The substance is administered to fasted animals in a single dose by gavage.
- **Dose Levels:** Several dose levels are used, with the aim of identifying a dose that causes no mortality and a dose that causes 100% mortality.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations are made frequently on the day of dosing and at least once daily thereafter.
- **Data Collection:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weights are recorded weekly.
- **Necropsy:** All animals (those that die during the study and those sacrificed at the end) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method (e.g., probit analysis).

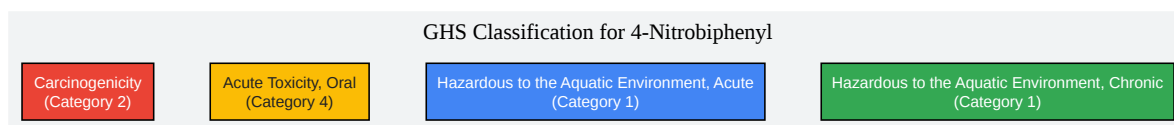


[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for an acute oral toxicity (LD50) study.

Hazard Identification and Classification

4-Nitrobiphenyl is classified as a hazardous chemical. The following diagram illustrates its Globally Harmonized System (GHS) classification.



[Click to download full resolution via product page](#)

Figure 2: GHS hazard classifications for 4-nitrobiphenyl.

Signal Word: Danger^[9]

Hazard Statements:

- Harmful if swallowed.^[9]
- May cause cancer.^[9]
- Very toxic to aquatic life with long lasting effects.^[9]

Precautionary Statements:

- Obtain special instructions before use.^[9]
- Do not handle until all safety precautions have been read and understood.^[9]
- Wash skin thoroughly after handling.^[9]
- Do not eat, drink or smoke when using this product.^[9]
- Avoid release to the environment.^[9]
- Wear protective gloves/protective clothing/eye protection/face protection.^[9]

- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[9]
- If exposed or concerned: Get medical advice/attention.[9]
- Rinse mouth.[9]
- Collect spillage.[9]
- Store locked up.[9]
- Dispose of contents/container in accordance with local/regional/national/international regulations.[9]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure risk.

Handling:

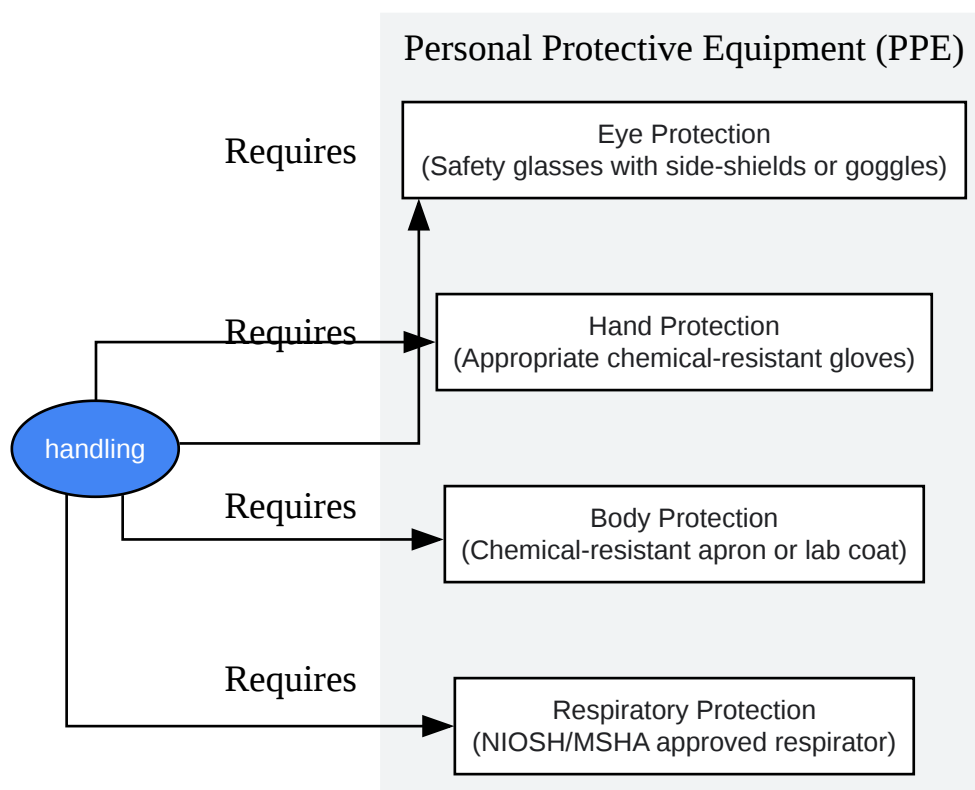
- Use only in a chemical fume hood.[6]
- Do not breathe dust, vapor, mist, or gas.[6]
- Do not get in eyes, on skin, or on clothing.[6]
- Avoid prolonged or repeated exposure.
- Wash thoroughly after handling.

Storage:

- Store in a cool, dry place.[6]
- Store in a tightly closed container.[6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling 4-nitrobiphenyl-d9.



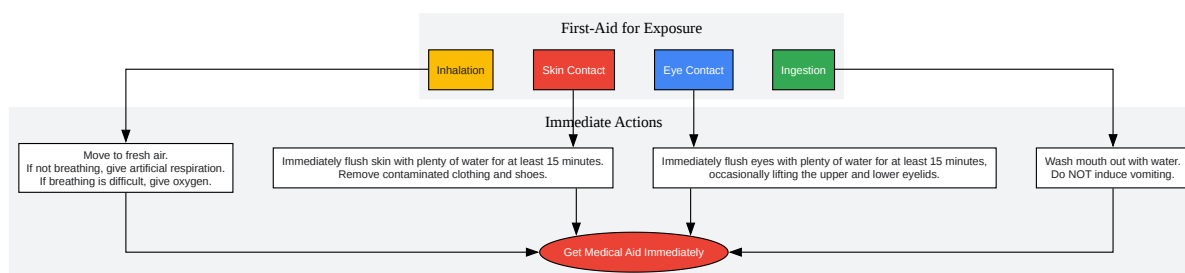
[Click to download full resolution via product page](#)

Figure 3: Required personal protective equipment for handling 4-nitrobiphenyl-d9.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[10]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
[10] A chemical apron is recommended.[6]
- Respiratory Protection: A NIOSH/MSHA approved air-purifying dust or mist respirator is necessary.[6] Use in a chemical fume hood is required.[6]

First-Aid Measures

In case of exposure, immediate action is critical. The following diagram outlines the recommended first-aid procedures.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 3. unece.org [unece.org]
- 4. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. oecd.org [oecd.org]
- 7. trdsf.com [trdsf.com]
- 8. researchgate.net [researchgate.net]
- 9. apps.dtic.mil [apps.dtic.mil]

- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for 4-Nitrobiphenyl-d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15341491#4-nitrobiphenyl-d9-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com